

4-Bromo-2,2'-bipyridine safety, handling, and storage guidelines

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Compound of Interest

Compound Name: 4-Bromo-2,2'-bipyridine

Cat. No.: B089133

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An In-Depth Technical Guide to the Safety, Handling, and Storage of **4-Bromo-2,2'-bipyridine**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety, handling, and storage information for **4-Bromo-2,2'-bipyridine** (CAS No. 14162-95-9). The information is intended to support laboratory safety protocols and to ensure the responsible use of this compound in research and development settings.

Chemical Identification and Physical Properties

4-Bromo-2,2'-bipyridine is a brominated heterocyclic compound commonly used as a building block in organic synthesis, particularly in the preparation of functionalized bipyridine ligands for metal complexes.[\[1\]](#)

| Property | Value | Source |
|-------------------|---|---|
| CAS Number | 14162-95-9 | [2] [3] |
| Molecular Formula | C ₁₀ H ₇ BrN ₂ | [3] |
| Molecular Weight | 235.08 g/mol | [3] |
| Appearance | Solid | [4] |
| Boiling Point | 325.2°C at 760 mmHg | [2] |
| Flash Point | 150.5°C | [2] |
| Density | 1.493 g/cm ³ | [2] |
| Vapor Pressure | 0 mmHg at 25°C | [2] |

Hazard Identification and GHS Classification

4-Bromo-2,2'-bipyridine is classified as a hazardous substance. The following table summarizes its GHS classification.

| Hazard Class | Category | Hazard Statement |
|-----------------------------------|------------|-------------------------------------|
| Acute Toxicity, Oral | Category 4 | H302: Harmful if swallowed |
| Acute Toxicity, Dermal | Category 4 | H312: Harmful in contact with skin |
| Skin Corrosion/Irritation | Category 2 | H315: Causes skin irritation |
| Serious Eye Damage/Eye Irritation | Category 2 | H319: Causes serious eye irritation |

(Source:[\[5\]](#))

Signal Word: Warning[\[4\]](#)[\[5\]](#)

Hazard Pictogram:[\[4\]](#)[\[5\]](#)

- GHS07 (Exclamation Mark)

Toxicological Information

Detailed quantitative toxicological data for **4-Bromo-2,2'-bipyridine**, such as LD50 (median lethal dose) or LC50 (median lethal concentration), are not readily available in published literature or safety data sheets. Most sources state that this data is "no data available".[\[2\]](#)

While specific studies on **4-Bromo-2,2'-bipyridine** are lacking, research on various 2,2'-bipyridine derivatives has been conducted to assess their biological activity, including cytotoxicity against cancer cell lines.[\[6\]](#)[\[7\]](#)[\[8\]](#) These studies, however, are focused on therapeutic potential rather than providing standardized toxicological endpoints for safety assessment.

Experimental Protocols for Hazard Assessment

In the absence of specific toxicological studies for **4-Bromo-2,2'-bipyridine**, this section details the standard methodologies that would be employed to determine its skin and eye irritation potential, as per the Organization for Economic Co-operation and Development (OECD) guidelines. These protocols are crucial for any comprehensive safety evaluation of a chemical substance.

Skin Irritation Testing (OECD Guideline 439)

The In Vitro Skin Irritation: Reconstructed Human Epidermis (RhE) Test Method is a validated alternative to traditional animal testing for assessing skin irritation.[\[2\]](#)[\[5\]](#)[\[9\]](#)

Principle: The test chemical is applied topically to a three-dimensional RhE model, which mimics the upper layers of human skin.[\[2\]](#)[\[5\]](#) The irritancy of the chemical is determined by its effect on cell viability, which is measured using a cell viability assay (e.g., MTT assay).[\[5\]](#)[\[9\]](#) A significant reduction in cell viability indicates that the substance is an irritant.[\[9\]](#)

Methodology Outline:

- **RhE Model Preparation:** A commercially available RhE tissue model is used, which consists of human-derived epidermal keratinocytes cultured to form a multi-layered, differentiated model of the human epidermis.[\[2\]](#)[\[5\]](#)

- **Test Chemical Application:** The test chemical (solid or liquid) is applied directly to the surface of the RhE tissue.
- **Exposure and Incubation:** The tissue is exposed to the test chemical for a defined period (e.g., up to 4 hours), followed by an incubation period.[2]
- **Cell Viability Assessment:** After incubation, the cell viability is determined. The most common method is the MTT assay, where the mitochondrial activity of the cells converts the MTT reagent into a colored formazan product, which is then quantified spectrophotometrically.[5]
- **Data Interpretation:** The cell viability of the treated tissue is compared to that of a negative control. If the cell viability is reduced below a certain threshold (typically $\leq 50\%$), the chemical is classified as a skin irritant (UN GHS Category 2).[9]

Eye Irritation Testing (OECD Guideline 492)

The Reconstructed human Cornea-like Epithelium (RhCE) test method is an in vitro method for identifying chemicals that do not require classification for eye irritation or serious eye damage. [4]

Principle: This test uses a three-dimensional RhCE model that mimics the human corneal epithelium.[10][11] The test chemical is applied to the surface of the tissue, and its potential to cause eye irritation is assessed by measuring its effect on cell viability.[12]

Methodology Outline:

- **RhCE Model Preparation:** A commercially available RhCE tissue model is used.[10][13]
- **Test Chemical Application:** The test substance is applied topically to the RhCE tissue.[11]
- **Exposure and Incubation:** The tissues are exposed for a specific duration, which can vary for liquid and solid substances.[13]
- **Cell Viability Assessment:** Following exposure and a post-exposure incubation period, cell viability is measured, typically using the MTT assay.[11]
- **Data Interpretation:** If the mean cell viability is greater than 60%, the chemical is considered a non-irritant (UN GHS No Category).[13] Further testing may be required to distinguish

between substances that cause serious eye damage (Category 1) and those that cause eye irritation (Category 2).[\[13\]](#)

Safe Handling and Personal Protective Equipment (PPE)

Adherence to proper handling procedures is essential to minimize exposure and ensure laboratory safety.

Engineering Controls

- Work in a well-ventilated area.[\[2\]](#)
- Use a properly functioning laboratory chemical fume hood for all manipulations of this compound.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles or a face shield.[\[2\]](#)
- Skin Protection:
 - Wear a lab coat.
 - Use chemically resistant gloves (e.g., nitrile rubber).
- Respiratory Protection: If working outside of a fume hood or if dust is generated, use a NIOSH-approved respirator with an appropriate cartridge.

Hygiene Measures

- Wash hands thoroughly after handling.[\[2\]](#)
- Do not eat, drink, or smoke in the laboratory.
- Remove contaminated clothing and wash it before reuse.[\[2\]](#)

Storage and Incompatibility

Proper storage is crucial to maintain the integrity of the compound and to prevent hazardous reactions.

Storage Conditions

- Store in a tightly closed container.[\[2\]](#)
- Keep in a cool, dry, and well-ventilated place.[\[2\]](#)
- Some suppliers recommend storage under an inert atmosphere at 2-8°C.[\[4\]](#)
- Protect from light and moisture.

Incompatible Materials

- Strong oxidizing agents: Avoid contact with strong oxidizers as this may lead to a vigorous reaction.
- Strong acids and bases: While not explicitly stated in all SDSs, it is prudent to avoid contact with strong acids and bases.

Accidental Release and Emergency Procedures

Spills

- Evacuate the area.
- Wear appropriate PPE as described in Section 5.2.
- For solid spills, avoid generating dust. Carefully sweep or scoop up the material and place it into a sealed container for disposal.
- Ventilate the area and wash the spill site after material pickup is complete.

Fire Fighting Measures

- Suitable Extinguishing Media: Use a dry chemical, carbon dioxide (CO₂), water spray, or alcohol-resistant foam.

- Hazardous Combustion Products: Thermal decomposition may produce toxic fumes, including nitrogen oxides (NO_x) and hydrogen bromide (HBr).
- Firefighter Protection: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

First Aid Measures

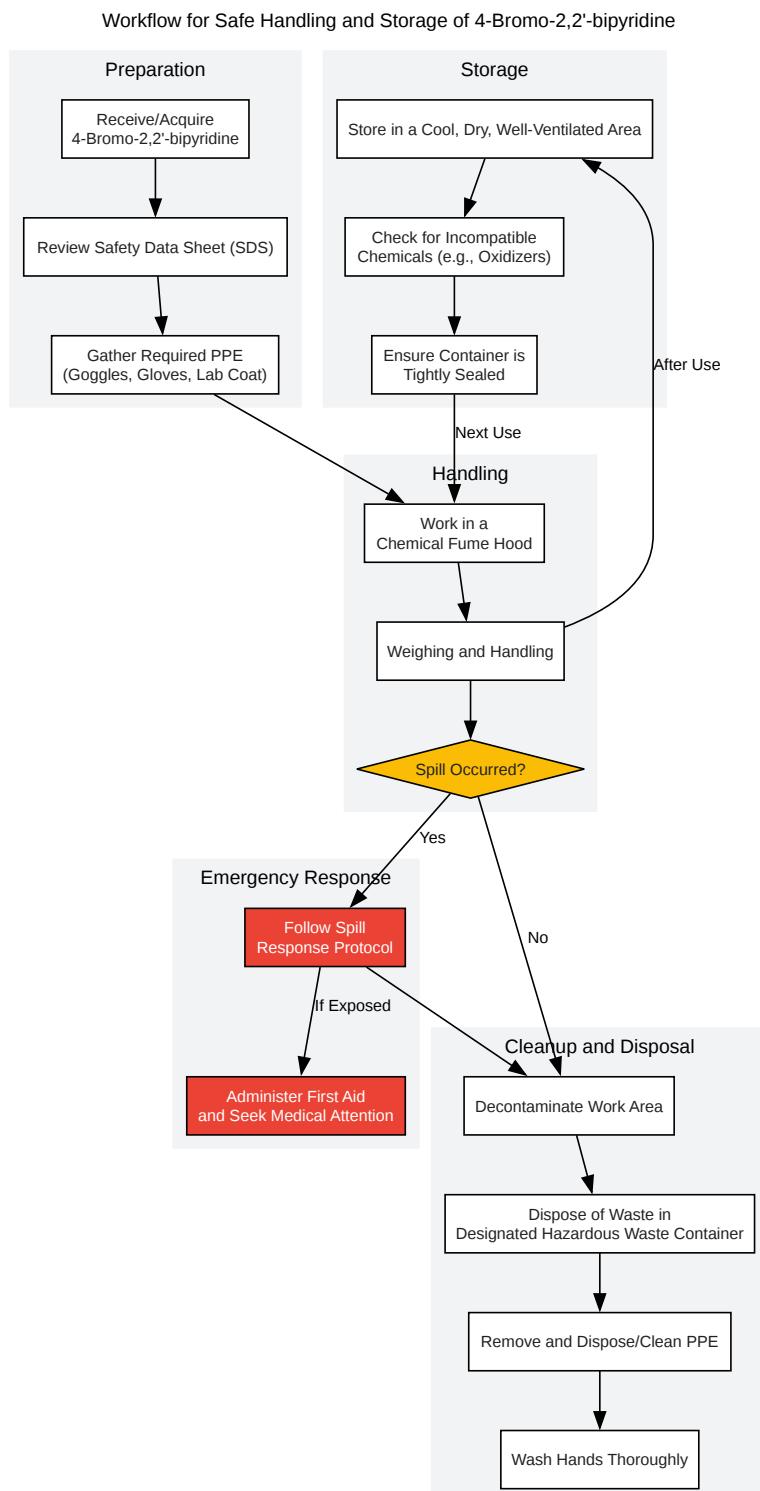
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.[\[2\]](#)
- Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Get medical attention if irritation develops.[\[2\]](#)
- Inhalation: Remove the victim to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
- Ingestion: Do not induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Get medical attention.

Disposal Considerations

Dispose of **4-Bromo-2,2'-bipyridine** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations. Contact a licensed professional waste disposal service to dispose of this material.[\[14\]](#)

Logical Workflow for Handling and Storage

The following diagram illustrates the key decision points and procedures for the safe handling and storage of **4-Bromo-2,2'-bipyridine**.



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Caption: Logical workflow for the safe handling and storage of **4-Bromo-2,2'-bipyridine**.

This guide is intended for informational purposes only and does not supersede any institutional or regulatory safety protocols. Always consult the most current Safety Data Sheet (SDS) for **4-Bromo-2,2'-bipyridine** and your institution's safety guidelines before handling this chemical.

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